

Performance Showdown: CFC-113 and its Chlorofluorocarbon Solvent Counterparts

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Compound of Interest

Compound Name: 1,1,2-Trichlorotrifluoroethane

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A Comparative Guide for Researchers and Drug Development Professionals

In the landscape of industrial solvents, chlorofluorocarbons (CFCs) once held a prominent position due to their favorable properties, including low toxicity, non-flammability, and high stability. Among them, CFC-113 (1,1,2-trichloro-1,2,2-trifluoroethane) was a widely utilized solvent for precision cleaning in various sectors, including the pharmaceutical and electronics industries. However, the significant role of CFCs in stratospheric ozone depletion led to their phase-out under the Montreal Protocol, prompting a shift towards alternative solvents. This guide provides an objective performance comparison of CFC-113 with other key chlorofluorocarbon solvents—CFC-11, CFC-12, CFC-114, and CFC-115—supported by experimental data and detailed methodologies.

Quantitative Performance Comparison

The following tables summarize the key physical and performance properties of CFC-113 and its counterparts. This data is essential for understanding their behavior and suitability for various solvent applications.

Table 1: Physical Properties of Selected Chlorofluorocarbon Solvents

Property	CFC-113	CFC-11	CFC-12	CFC-114	CFC-115
Chemical Formula	C2Cl3F3	CCl3F	CCl2F2	C2Cl2F4	C2ClF5
Molecular Weight (g/mol)	187.38	137.37	120.91	170.92	154.47
Boiling Point (°C)	47.6	23.8	-29.8	3.8	-38.7
Density (g/cm ³ at 20°C)	1.57	1.48	1.33 (liquid at boiling point)	1.46	1.26 (liquid at boiling point)
Vapor Pressure (kPa at 20°C)	37.9	89	568	190	790
Surface Tension (dynes/cm at 25°C)	17.3	18.0	9.0	11.0	6.0

Table 2: Solvency and Environmental Impact of Selected Chlorofluorocarbon Solvents

Property	CFC-113	CFC-11	CFC-12	CFC-114	CFC-115
Kauri-Butanol (KB) Value	31 ^[1]	60	18	Data not available	Data not available
Ozone Depletion Potential (ODP)	0.8	1.0	1.0	1.0	0.6
Global Warming Potential (GWP, 100-year)	6130	4750	10900	10000	7370

Experimental Protocols

To ensure a comprehensive understanding of how these solvents are evaluated, detailed methodologies for key performance-related experiments are provided below.

Experimental Protocol 1: Determination of Kauri-Butanol (KB) Value (Based on ASTM D1133)

The Kauri-Butanol value is a measure of the solvency power of a hydrocarbon solvent. A higher KB value indicates a stronger solvent.

1. Preparation of Kauri-Butanol Standard Solution: a. Prepare a standard solution by dissolving a specified amount of kauri resin in n-butanol. b. The standard solution should be clear and free of any suspended particles.
2. Titration Procedure: a. Dispense a precise volume of the Kauri-Butanol standard solution into a titration flask. b. Slowly add the chlorofluorocarbon solvent being tested from a burette while continuously swirling the flask. c. Continue the titration until the solution becomes cloudy or turbid to a defined point (often determined by the inability to read printed text through the solution). d. Record the volume of the solvent added.

3. Calculation: a. The Kauri-Butanol value is calculated based on the volume of the solvent required to reach the turbidity point, corrected against a standard solvent (toluene).

Experimental Protocol 2: Gravimetric Determination of Cleaning Effectiveness

This method quantifies the ability of a solvent to remove a specific contaminant from a surface.

1. Substrate Preparation: a. Use standardized coupons of a relevant material (e.g., stainless steel, aluminum). b. Pre-clean the coupons thoroughly to remove any existing residues and weigh them accurately using an analytical balance.
2. Contaminant Application: a. Apply a known amount of a standard contaminant (e.g., a specific oil, grease, or flux) evenly onto the surface of the pre-weighed coupons. b. Weigh the contaminated coupons again to determine the exact mass of the applied contaminant.
3. Cleaning Process: a. Immerse the contaminated coupons in the chlorofluorocarbon solvent for a specified time and at a controlled temperature. Agitation (e.g., ultrasonic bath) may be applied to simulate industrial cleaning processes. b. Alternatively, for wipe cleaning evaluation, a standardized wiping procedure with a solvent-impregnated cloth can be used.
4. Post-Cleaning Analysis: a. After cleaning, carefully dry the coupons to ensure complete evaporation of the solvent. b. Weigh the cleaned and dried coupons. c. The cleaning effectiveness is calculated as the percentage of the contaminant mass removed.

Experimental Protocol 3: Vapor Degreasing Process

Vapor degreasing is a common industrial cleaning method that utilizes the solvent's vapor to clean parts.

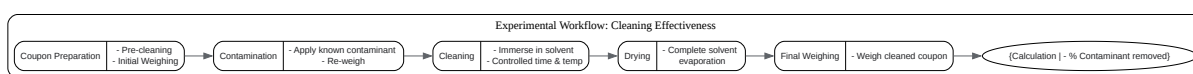
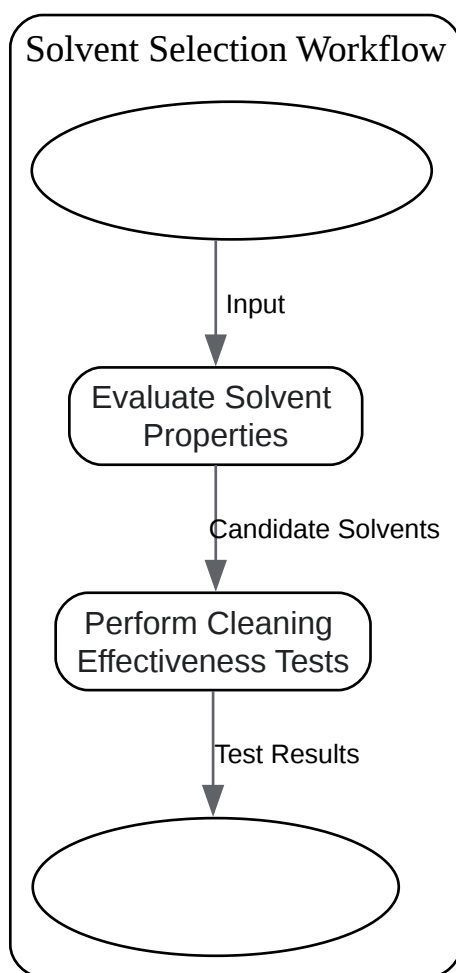
1. Equipment Setup: a. A vapor degreaser typically consists of a sump where the solvent is boiled, a vapor zone above the sump, and cooling coils at the top to condense the vapor.
2. Cleaning Cycle: a. The parts to be cleaned are placed in a basket and lowered into the vapor zone. b. The hot solvent vapor condenses on the cooler surface of the parts, dissolving the contaminants. c. The condensed solvent, carrying the dissolved contaminants, drips back into the sump. d. This process continues until the parts reach the temperature of the vapor, at which

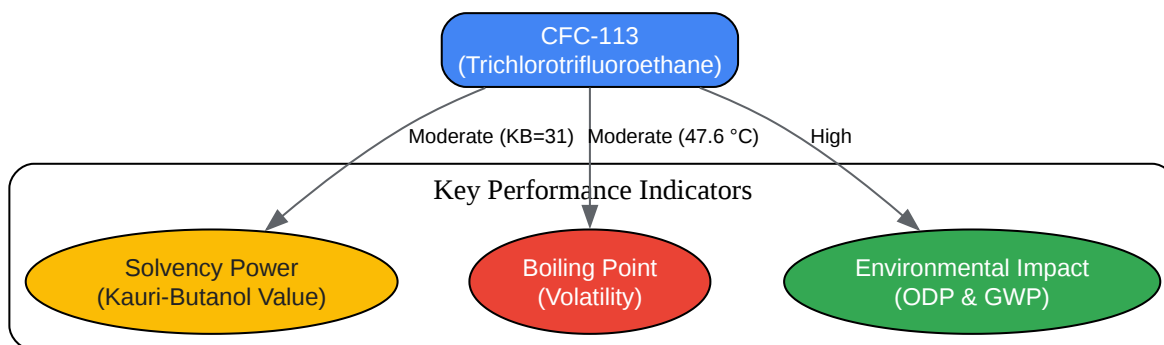
point condensation ceases. e. For a final rinse, the parts can be passed through a spray of freshly distilled solvent or immersed in a second sump containing clean, distilled solvent.

3. Drying: a. The cleaned parts are slowly raised out of the vapor zone, allowing the residual solvent to flash off, leaving the parts clean and dry.

Visualizing Workflows and Relationships

To further clarify the processes and concepts discussed, the following diagrams have been generated using Graphviz.





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References

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